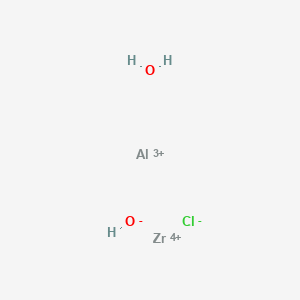

Aluminum zirconium pentachlorohydrate

• CAS: 173762-83-9
• Molecular Formula: AlClH3O2Zr+5
• Molecular Weight: 188.68 g/mol
• SMILES: O.[OH-].[Al+3].[Cl-].[Zr+4]
• InChI: InChI=1S/Al.ClH.2H2O.Zr/h;1H;2*1H2;/q+3;;;;+4/p-2
• InChIKey: HAMGNFFXQJOFRZ-UHFFFAOYSA-L

Aluminum zirconium pentachlorohydrate (AZP) is a polymeric, loosely hydrated basic aluminum‑zirconium chloride complex. It belongs to the aluminum‑zirconium chlorohydrate family and is distinct from homologous tetra‑ and octachlorohydrate salts by its specific aluminum‑to‑zirconium atomic ratio (6.0:1 to 10.0:1) and (aluminum plus zirconium)‑to‑chloride atomic ratio (1.51:1 to 2.1:1).

Aluminum Zirconium Pentachlorohydrate: A Defined Al/Zr Chlorohydrate Antiperspirant Active

Aluminum zirconium pentachlorohydrate (AZP) is a polymeric, loosely hydrated basic aluminum‑zirconium chloride complex [1]. It belongs to the aluminum‑zirconium chlorohydrate family and is distinct from homologous tetra‑ and octachlorohydrate salts by its specific aluminum‑to‑zirconium atomic ratio (6.0:1 to 10.0:1) and (aluminum plus zirconium)‑to‑chloride atomic ratio (1.51:1 to 2.1:1) [1]. Regulatory frameworks, including the FDA OTC antiperspirant monograph and the USP, recognize AZP as a Category I active ingredient for non‑aerosol products up to 20% anhydrous concentration [2].

• [1] USP 2025, Aluminum Zirconium Pentachlorohydrate monograph, USP-NF. View Source
• [2] FDA UNII Lookup: ALUMINUM ZIRCONIUM PENTACHLOROHYDRATE, UNII 15K31617MU. View Source

Why Aluminum Zirconium Pentachlorohydrate Cannot Be Interchanged with Other Al‑Zr Chlorohydrates

Although aluminum‑zirconium tetrachlorohydrate, pentachlorohydrate, and octachlorohydrate are all aluminum‑zirconium chlorohydrate salts, they cannot be interchanged without altering antiperspirant performance and formulation stability [1]. Each salt is defined by a distinct combination of Al/Zr atomic ratio and (Al+Zr)/Cl atomic ratio that governs solution stability, polymer species distribution, and sweat‑reduction efficacy [1][2]. Substituting a tetrachlorohydrate (Al/Zr 2:1–6:1, M/Cl 0.9–1.25) for a pentachlorohydrate (Al/Zr 6:1–10:1, M/Cl 1.5–1.65) fundamentally changes the aluminum‑to‑zirconium balance and chloride stoichiometry, leading to measurable differences in the types and proportions of antiperspirant‑active aluminum species [1]. These differences make generic substitution a risk for both efficacy and regulatory compliance.

• [1] U.S. Patent 7,074,394, Stable aluminum/zirconium antiperspirant solution free of amino acid and polyhydric alcohol, issued 2006. View Source
• [2] USP 2025, Aluminum Zirconium Pentachlorohydrate monograph, USP-NF. View Source

Quantitative Differentiation of Aluminum Zirconium Pentachlorohydrate Against In‑Class Comparators

Al/Zr Atomic Ratio Specification: Pentachlorohydrate vs. Tetrachlorohydrate and Octachlorohydrate

The USP monograph for aluminum zirconium pentachlorohydrate specifies an Al/Zr atomic ratio of 6.0:1 to 10.0:1 [1]. By comparison, the tetrachlorohydrate form has a lower Al/Zr ratio of 2:1 to 6:1, while the octachlorohydrate shares the same 6:1 to 10:1 range but differs in chloride stoichiometry [2]. Commercial AZP solutions (e.g., REZAL 67) typically exhibit an Al/Zr atomic ratio of 6.2:1 to 7.2:1, reflecting a higher aluminum content relative to zirconium than tetrachlorohydrate .

Evidence Dimension	Al/Zr atomic ratio specification
Target Compound Data	Al/Zr atomic ratio 6.0:1 – 10.0:1 (specification); typical solution 6.2:1 – 7.2:1
Comparator Or Baseline	Al/Zr tetrachlorohydrate: 2:1 – 6:1; Al/Zr octachlorohydrate: 6:1 – 10:1
Quantified Difference	Pentachlorohydrate minimum Al/Zr is 3‑fold higher than tetrachlorohydrate minimum (6.0 vs. 2.0). Tetrachlorohydrate cannot achieve the high aluminum loading characteristic of pentachlorohydrate.
Conditions	USP 2025 monograph and U.S. Patent 7,074,394; commercial REZAL 67 solution specifications

Why This Matters

The higher and narrower Al/Zr ratio of pentachlorohydrate ensures a greater proportion of antiperspirant-active aluminum species, directly affecting pore‑plugging efficiency and warranting its selection when formulation targets maximum sweat reduction.

• [1] USP 2025, Aluminum Zirconium Pentachlorohydrate monograph, USP-NF. View Source
• [2] U.S. Patent 7,074,394, Stable aluminum/zirconium antiperspirant solution free of amino acid and polyhydric alcohol, issued 2006. View Source

Metal/Chloride Ratio Control: Pentachlorohydrate Delivers a Distinct Chloride Stoichiometry

The (Al+Zr)/Cl atomic ratio (M/Cl) of pentachlorohydrate is specified as 1.51:1 to 2.1:1 by the USP [1] and more narrowly as 1.5:1 to 1.65:1 in the patent literature [2]. This is distinct from tetrachlorohydrate (0.9:1–1.25:1) and octachlorohydrate (0.9:1–1.5:1). The higher M/Cl ratio of pentachlorohydrate correlates with a shift toward larger, more efficacious aluminum polymer species, as measured by HPLC Band III/IV distribution [2].

Evidence Dimension	(Al + Zr)/Cl atomic ratio specification
Target Compound Data	M/Cl ratio 1.51:1 – 2.1:1 (USP); 1.5:1 – 1.65:1 (patent optimal range)
Comparator Or Baseline	Tetrachlorohydrate: 0.9:1 – 1.25:1; Octachlorohydrate: 0.9:1 – 1.5:1
Quantified Difference	Pentachlorohydrate M/Cl ratio is at minimum 0.25 units higher than the upper limit of either comparator. Proportionally, this represents a ≥20% increase in metals relative to chloride.
Conditions	U.S. Patent 7,074,394; commercial solution specification for REZAL 67 (total metals:Cl ratio 1.6–1.95)

Why This Matters

A higher M/Cl ratio promotes formation of larger aluminum‑zirconium polymer complexes that are directly correlated with superior sweat‑duct occlusion. Selecting pentachlorohydrate provides formulators with a documented, reproducibly higher M/Cl range that cannot be matched by tetra‑ or octachlorohydrate salts.

• [1] USP 2025, Aluminum Zirconium Pentachlorohydrate monograph, USP-NF. View Source
• [2] U.S. Patent 7,074,394, Stable aluminum/zirconium antiperspirant solution free of amino acid and polyhydric alcohol, issued 2006. View Source

Efficacy Enhancement over Aluminum‑Only Actives

Commercial literature for REZAL 67 (aluminum zirconium pentachlorohydrate) states that it provides better sweat reduction than aluminum‑only actives . This claim is consistent with the general class‑level understanding that aluminum‑zirconium chlorohydrate glycine (AZG) salts are clinically superior to aluminum chlorohydrate (ACH) [1]. The absolute sweat reduction target for high‑efficacy antiperspirant compositions is at least 60%, with some formulations reaching up to 70% [2]. Specific head‑to‑head clinical data isolating AZP from other AZG salts are limited in the open literature; however, the documented M/Cl ratio and Al/Zr ratio advantages provide a mechanistic basis for superior performance.

Evidence Dimension	Sweat reduction efficacy (general class claim)
Target Compound Data	Claimed better sweat reduction than Al‑only actives; target absolute sweat reduction ≥60% (class benchmark)
Comparator Or Baseline	Aluminum chlorohydrate (ACH) and aluminum‑only actives (30–50% sweat reduction typical)
Quantified Difference	Class‑level improvement: ≥10–20 percentage points over ACH. Specific AZP vs. ACH numerical data not publicly available; difference inferred from AZG class advantage.
Conditions	Vendor technical literature; general antiperspirant efficacy benchmarks

Why This Matters

For procurement decisions where baseline sweat reduction must exceed that of aluminum‑only ingredients, pentachlorohydrate offers a documented class advantage that justifies its selection over ACH or aluminum sesquichlorohydrate.

• [1] Laden, K., Antiperspirant Technology: The Chemistry and Formulation Properties of Antiperspirant Actives, J. Soc. Cosmet. Chem., 2007. View Source
• [2] U.S. Patent application, Aqueous alcoholic antiperspirant composition containing calcium enhanced antiperspirant salt, 2003 (60–70% sweat reduction target). View Source

Formulation Stability Without Amino‑Acid Stabilizers

Patent literature demonstrates that aluminum‑zirconium pentachlorohydrate solutions with Al/Zr ratios between 6:1 and 10:1 and M/Cl ratios between 1.5:1 and 1.65:1 can be formulated as stable, highly concentrated (25–35% anhydrous solid) aqueous solutions without the addition of amino‑acid stabilizers (e.g., glycine) or polyhydric alcohols [1]. By comparison, tetrachlorohydrate solutions with lower M/Cl ratios require carefully controlled low M/Cl conditions for stability, while many commercial AZG salts require glycine to prevent zirconium gelation [1]. The omission of glycine is significant because glycine coordination with zirconium is believed to reduce overall antiperspirant efficacy [1].

Evidence Dimension	Formulation stability without amino‑acid stabilizer
Target Compound Data	Stable at 25–35% anhydrous solid, Al/Zr 6:1–10:1, M/Cl 1.5:1–1.65:1, no glycine required
Comparator Or Baseline	Tetrachlorohydrate: stable only at low M/Cl (0.9:1–1.25:1); AZG salts (including tetrachlorohydrex‑gly): require glycine for stability
Quantified Difference	Pentachlorohydrate eliminates the need for glycine (typically 11.5–17.5% w/w of the formulation for AZG salts), reducing raw material cost and avoiding efficacy reduction from glycine‑zirconium coordination.
Conditions	U.S. Patent 7,074,394; Brookfield viscosity stability at room temperature over 1 year

Why This Matters

This enables procurement of a high‑concentration, ready‑to‑use antiperspirant active that eliminates the cost, complexity, and potential efficacy penalty associated with glycine stabilization, providing a clear differentiator for high‑performance formulation development.

• [1] U.S. Patent 7,074,394, Stable aluminum/zirconium antiperspirant solution free of amino acid and polyhydric alcohol, issued 2006. View Source

Antimicrobial Deodorancy Benefit Documented for Pentachlorohydrate Formulations

REZAL 67, a commercial aluminum zirconium pentachlorohydrate solution, is documented to exhibit antimicrobial activity against gram‑positive microorganisms, contributing to deodorancy by reducing underarm odor in addition to perspiration . This dual‑functionality (antiperspirant plus deodorant) is explicitly conferred by the Al‑Zr chlorohydrate chemistry and is not uniformly documented for all aluminum‑only or alternative Al‑Zr salts.

Evidence Dimension	Antimicrobial deodorancy activity
Target Compound Data	Antimicrobial against gram‑positive microorganisms (documented claim for REZAL 67)
Comparator Or Baseline	Aluminum chlorohydrate (ACH): limited or inconsistent antimicrobial claims in typical antiperspirant use concentrations
Quantified Difference	Quantitative MIC data not publicly available for direct comparison; functional claim of deodorancy via antimicrobial action is explicitly stated for pentachlorohydrate formulations.
Conditions	REZAL 67 technical literature and use guidelines

Why This Matters

The documented antimicrobial deodorancy benefit allows formulators to potentially reduce or eliminate supplemental antimicrobial agents, simplifying the formulation and offering a procurement advantage over actives lacking this explicit functional claim.

Evidence‑Backed Application Scenarios for Aluminum Zirconium Pentachlorohydrate in Antiperspirant and Deodorant Development

High‑Efficacy Roll‑On and Cream Antiperspirants Requiring Maximal Sweat Reduction

When a formulation demands the highest achievable sweat‑reduction efficacy under FDA OTC concentration limits (up to 20% anhydrous active), AZP provides an Al/Zr ratio of 6:1–10:1 and an M/Cl ratio of 1.5:1–1.65:1 that are mechanistically linked to larger, more occlusive aluminum polymer species [1][2]. The commercial solution REZAL 67 is specifically recommended for emulsion roll‑ons, hydro‑alcoholic roll‑ons, and emulsion creams , making it the active of choice for premium clinical‑strength products.

Glycine‑Free, Stable Antiperspirant Solutions for Simplified Formulation and Cost Reduction

Pentachlorohydrate's unique ability to form stable, high‑concentration (25–35% anhydrous solid) aqueous solutions without amino‑acid stabilizers eliminates the need for glycine, which otherwise constitutes 11.5–17.5% w/w of the formulation for AZG salts [1]. This directly reduces raw‑material costs and formulation complexity while avoiding the efficacy‑reducing coordination of glycine with zirconium [1]. Ideal for manufacturers seeking to develop streamlined, economical antiperspirant solutions without sacrificing efficacy.

Combination Antiperspirant‑Deodorant Products Leveraging Built‑In Antimicrobial Activity

Formulations targeting both sweat reduction and odor control can exploit the documented gram‑positive antimicrobial activity of AZP [1]. By selecting pentachlorohydrate, developers can achieve deodorancy without supplemental antimicrobial agents, a benefit that simplifies the ingredient list and may support marketing claims for dual‑action protection.

Regulatory‑Compliant Non‑Aerosol Products for Global Markets

AZP is recognized in the USP monograph and is compliant with FDA OTC antiperspirant regulations for non‑aerosol products at concentrations up to 20% anhydrous [2]. The defined Al/Zr ratio (6:1–10:1) and (Al+Zr)/Cl ratio (1.51:1–2.1:1) facilitate straightforward quality control and regulatory documentation, reducing compliance risk for products destined for North American, European, and other regulated markets.

• [1] U.S. Patent 7,074,394, Stable aluminum/zirconium antiperspirant solution free of amino acid and polyhydric alcohol, issued 2006. View Source
• [2] FDA UNII Lookup: ALUMINUM ZIRCONIUM PENTACHLOROHYDRATE, UNII 15K31617MU. View Source
